

An In-depth Technical Guide to the Physical Properties of 4,4'-Diethylbiphenyl

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Compound of Interest

Compound Name: 4,4'-Diethylbiphenyl

Cat. No.: B078490

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the physical properties of **4,4'-Diethylbiphenyl**, specifically its melting and boiling points. Due to the limited availability of experimentally verified data for this specific compound, this document presents the most relevant available information and outlines the standard experimental protocols for the determination of these critical physical constants for aromatic hydrocarbons.

Core Physical Properties

Precise, experimentally validated data for the melting and boiling points of **4,4'-Diethylbiphenyl** are not readily available in the public domain. The following table summarizes the available data, which includes calculated and potentially unverified values. Researchers are advised to use this information with caution and to determine these properties experimentally for any critical applications.

Physical Property	Value	Source/Comment
Melting Point	82 °C	(Explosive) - Indicates a potential hazard or unverified experimental condition.
Boiling Point	316.932 °C	(Calculated at 760 mmHg) - This value is the result of a calculation and not direct experimental measurement.

Experimental Protocols for Physical Property Determination

Standard methodologies are employed to determine the melting and boiling points of solid aromatic hydrocarbons like **4,4'-Diethylbiphenyl**. These protocols are crucial for verifying the identity and purity of a synthesized compound.

Determination of Melting Point

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase at atmospheric pressure. A sharp melting point range (typically 0.5-1°C) is indicative of a pure compound, while impurities tend to lower and broaden the melting range.^[1]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)^[1]
- Thermometer
- Sample of the organic solid

Procedure:

- A small amount of the finely powdered dry sample is packed into a capillary tube to a depth of 2-3 mm.^[1]

- The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer.
- The sample is heated at a steady and slow rate, approximately 1-2°C per minute, as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has transformed into a clear liquid is recorded as the end of the melting range.^[1]

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. For liquids and high-melting solids that can be liquefied, the boiling point is a key physical constant.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath or aluminum block)^[2]
- Stand and clamp

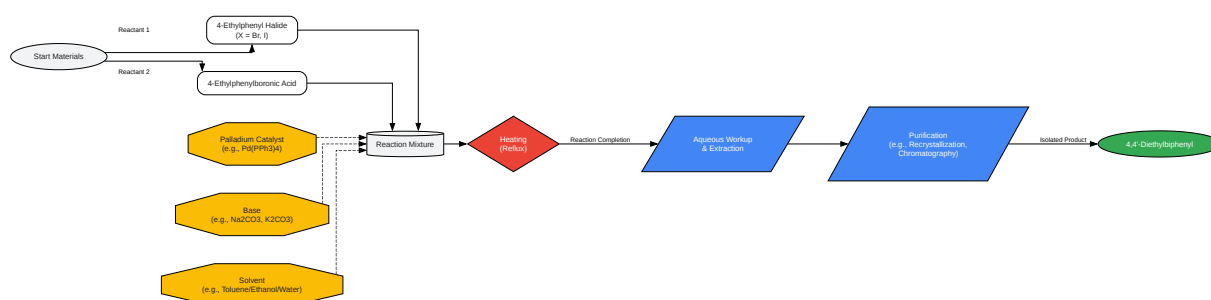
Procedure:

- A small amount of the liquid sample (or molten solid) is placed in the small test tube.
- A capillary tube, with its sealed end uppermost, is placed inside the test tube containing the liquid.
- The test tube is attached to a thermometer and immersed in a heating bath.

- The bath is heated gradually until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.
- The heating is then discontinued, and the bath is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.^[3]

Synthetic Pathway for 4,4'-Disubstituted Biphenyls

The synthesis of 4,4'-disubstituted biphenyls, such as **4,4'-Diethylbiphenyl**, is commonly achieved through cross-coupling reactions. The Ullmann reaction and the Suzuki coupling are two prominent methods. The following diagram illustrates the generalized workflow for a Suzuki coupling reaction, a versatile and widely used method for creating carbon-carbon bonds.^[4]



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